

2-(Bromomethyl)benzaldehyde physical properties

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2-(Bromomethyl)benzaldehyde

Cat. No.: B049007

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An In-depth Technical Guide on the Physical Properties of **2-(Bromomethyl)benzaldehyde**
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-(Bromomethyl)benzaldehyde** (CAS No. 60633-91-2). The information herein is curated for researchers, scientists, and professionals in drug development who utilize this bifunctional building block in complex organic synthesis. This document presents quantitative data in a structured format, details standard experimental protocols for property determination, and visualizes a key synthetic application.

Core Physical and Chemical Properties

2-(Bromomethyl)benzaldehyde is a valuable reagent in organic synthesis, primarily due to the orthogonal reactivity of its aldehyde and bromomethyl functional groups. These allow for sequential or one-pot reactions to construct complex molecular architectures, particularly heterocyclic systems like isoindoles.^{[1][2]} Accurate knowledge of its physical properties is crucial for designing reaction conditions, ensuring safety, and achieving desired purity.

Data Presentation

The physical properties of **2-(Bromomethyl)benzaldehyde** are summarized in the table below. It is important to note that while some experimental data is available for related isomers, several properties for the 2-isomer are based on computational predictions.

Property	Value	Data Type	Source(s)
IUPAC Name	2-(bromomethyl)benzaldehyde	Identifier	[3]
CAS Number	60633-91-2	Identifier	[3][4][5][6]
Molecular Formula	C ₈ H ₇ BrO	Calculated	[3][4]
Molecular Weight	199.04 g/mol	Calculated	[2][3]
Physical State	Solid	Experimental	-
Melting Point	Data not available (See Note 1)	-	
Boiling Point	264.6 ± 15.0 °C	Predicted	-
Density	1.524 ± 0.06 g/cm ³	Predicted	-
Solubility	Soluble in Dichloromethane, Methanol	Experimental	-

Note 1: Experimental melting point data for **2-(Bromomethyl)benzaldehyde** is not readily available in the cited literature. For reference, the related compound 2-bromobenzaldehyde has a melting point of 16-19 °C[7], and the isomer 4-(bromomethyl)benzaldehyde has a melting point of 99 °C[8][9].

Mandatory Visualization

The bifunctional nature of **2-(Bromomethyl)benzaldehyde** makes it a key precursor for the synthesis of isoindoles, a class of heterocyclic compounds with applications in materials science and medicinal chemistry.[2][10][11] The diagram below illustrates a generalized reaction pathway.

Caption: Synthetic pathway for 1-substituted isoindoles.

Experimental Protocols

The following sections detail standard laboratory methodologies for determining the key physical properties of solid organic compounds like **2-(Bromomethyl)benzaldehyde**.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of a substance's purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure compound.

Methodology:

- **Sample Preparation:** A small amount of the crystalline **2-(Bromomethyl)benzaldehyde** is finely powdered. The open end of a capillary tube (sealed at one end) is pressed into the powder. The tube is then tapped gently to pack the solid into the sealed end, aiming for a sample height of 1-2 mm.
- **Apparatus Setup:** The packed capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is placed in a heating apparatus, such as a Thiele tube containing mineral oil or an electrically heated Mel-Temp apparatus.
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially when approaching the expected melting point. The sample is observed through a magnifying lens.
- **Data Recording:** Two temperatures are recorded:
 - T₁: The temperature at which the first drop of liquid appears.
 - T₂: The temperature at which the entire sample has completely liquefied.
- **Result:** The melting point is reported as the range T₁ - T₂. For high accuracy, the determination should be repeated with fresh samples until consistent values are obtained.

Boiling Point Determination (Thiele Tube Method)

For high-boiling point solids that can be melted without decomposition, this micro-method is effective.

Methodology:

- **Sample Preparation:** Approximately 0.5 mL of molten **2-(Bromomethyl)benzaldehyde** is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Apparatus Setup:** The fusion tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling liquid (e.g., silicone oil). The setup should ensure the sample is evenly heated.
- **Heating and Observation:** The side arm of the Thiele tube is heated gently. The temperature is increased until a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary tube.
- **Data Recording:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. The barometric pressure should also be recorded.

Density Determination (Displacement Method)

This method relies on Archimedes' principle to determine the volume of the solid, from which density can be calculated.

Methodology:

- **Mass Measurement:** The mass of a sample of **2-(Bromomethyl)benzaldehyde** is accurately measured using an analytical balance (mass = m).
- **Volume Measurement by Displacement:** A graduated cylinder is partially filled with a liquid in which the compound is insoluble (e.g., water, if applicable, or an inert hydrocarbon) to a known initial volume (V_1).
- **Submersion:** The weighed solid sample is carefully submerged in the liquid in the graduated cylinder. The new volume is recorded (V_2).
- **Calculation:**
 - The volume of the solid is calculated as $V = V_2 - V_1$.
 - The density (ρ) is then calculated using the formula: $\rho = m / V$.

- For higher precision, a pycnometer or the buoyancy method (weighing the sample in air and then submerged in a liquid of known density) can be used.

Solubility Assessment

Understanding a compound's solubility is essential for selecting appropriate solvents for reactions, purification, and analysis.

Methodology:

- **Sample Preparation:** In a small test tube, approximately 0.1 g of **2-(Bromomethyl)benzaldehyde** is placed.
- **Solvent Addition:** 3 mL of a selected solvent (e.g., water, ethanol, dichloromethane, hexane) is added in portions, with agitation after each addition.
- **Observation:** The mixture is observed to determine if the solid dissolves completely. Solubility is typically classified qualitatively (e.g., soluble, sparingly soluble, insoluble).
- **Systematic Testing:** This procedure is repeated with a range of solvents of varying polarities (polar protic, polar aprotic, and nonpolar) to establish a comprehensive solubility profile. The principle of "like dissolves like" generally applies; the polarity of the aldehyde and the benzyl bromide components will influence its solubility in different media.

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- To cite this document: BenchChem. [2-(Bromomethyl)benzaldehyde physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049007#2-bromomethyl-benzaldehyde-physical-properties]

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